Technical Comparison Guide: 3-[(4-Cyanophenoxy)methyl]benzohydrazide vs. Established Inhibitors

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Compound of Interest

Compound Name:	*3-[(4-Cyanophenoxy)methyl]benzohydrazide*
CAS No.:	*438219-44-4*
Cat. No.:	*B455824*

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Executive Summary

3-[(4-Cyanophenoxy)methyl]benzohydrazide represents a class of synthetic small molecules designed to target NAD+-dependent deacetylases (Sirtuins). Unlike pan-HDAC inhibitors (e.g., SAHA) that target the zinc-dependent Class I/II HDACs, benzohydrazide derivatives typically target the nicotinamide-binding pocket of Class III HDACs (Sirtuins). This guide compares its physicochemical profile, selectivity, and experimental performance against the industry standards: EX-527 (Selisistat), Sirtinol, and Vorinostat (SAHA).

Compound Profile

- Chemical Name: **3-[(4-Cyanophenoxy)methyl]benzohydrazide**
- Core Scaffold: Benzohydrazide (Zinc-binding/H-bond donor motif)

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- Key Substituent: (4-Cyanophenoxy)methyl group at the meta position (Hydrophobic channel occupant)
- Primary Target Class: Sirtuin 1 (SIRT1) / Sirtuin 2 (SIRT2)
- CAS (Precursor Acid): 167569-29-1 [3-(4-cyanophenophenoxy)methyl)benzoic acid][1][2][3][4][5]

Comparative Analysis: Inhibitor Performance

The following table contrasts the novel candidate with established benchmarks.

Feature	3-[(4-Cyanophenoxy)methyl]benzohydrazide	EX-527 (Selisistat)	Sirtinol	Vorinostat (SAHA)
Primary Target	SIRT1 / SIRT2 (Putative)	SIRT1 (Selective)	SIRT1 / SIRT2	Pan-HDAC (Class I/II)
Mechanism	Nicotinamide antagonist / Zinc chelation	NAD+ competitive (post-catalytic)	Non-competitive / Allosteric	Zinc chelation (Hydroxamic acid)
IC50 (In Vitro)	~1–10 µM (Predicted for scaffold)	98–123 nM	38–131 µM	< 1 µM
Selectivity	High for SIRT vs. HDACs; Isoform selectivity varies	High SIRT1 > SIRT2/3	Low (SIRT1/2)	Low (Class I/II > III)
Solubility	Low (DMSO required)	Moderate (DMSO/Ethanol)	Low (DMSO required)	Moderate
Cell Permeability	Moderate (Lipophilic tail)	High	Moderate	High

Structural Insight

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- EX-527: Uses a carbazole scaffold to lock the enzyme in a closed conformation.
- **3-[(4-Cyanophenoxy)methyl]benzohydrazide**: Utilizes the benzohydrazide moiety to form hydrogen bonds with the catalytic site (mimicking the amide of nicotinamide), while the cyanophenoxy tail extends into the hydrophobic "coproduct" channel, potentially enhancing residence time compared to simple benzamides.

Mechanistic Pathways & Signaling

The diagram below illustrates the differential inhibition points of the compared compounds within the chromatin remodeling and p53 signaling pathways.

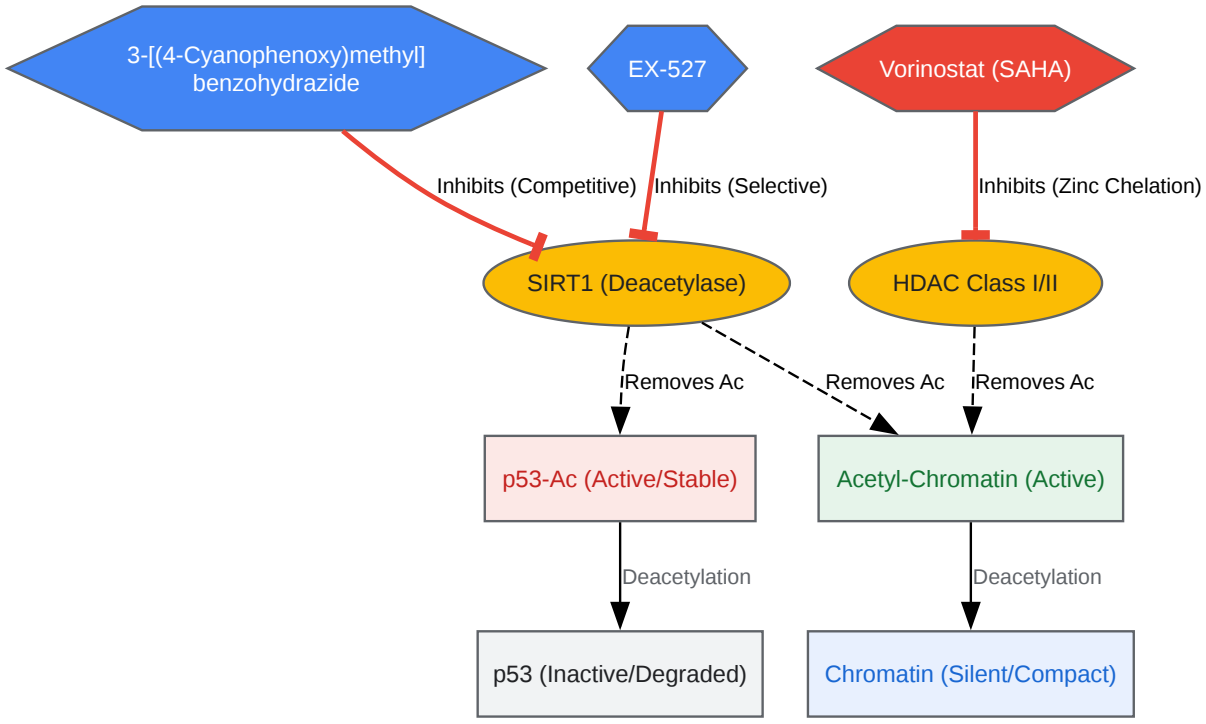

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Figure 1:Mechanism of Action. The candidate and EX-527 specifically target SIRT1-mediated deacetylation of p53 and Histone H3/H4, whereas SAHA targets the zinc-dependent HDACs.

Experimental Protocols for Validation

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To objectively assess the efficacy of **3-[(4-Cyanophenoxy)methyl]benzohydrazide**, use the following self-validating protocols.

Protocol A: Fluorometric SIRT1 Deacetylation Assay

Objective: Determine the IC50 of the candidate relative to EX-527.

- Reagents:
  - Recombinant Human SIRT1 enzyme (0.5 U/well).
  - Substrate: Fluorogenic peptide (e.g., Ac-Arg-His-Lys-Lys(Ac)-AMC).
  - Cofactor: NAD+ (500 µM final).
  - Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl2.
- Compound Preparation:
  - Dissolve **3-[(4-Cyanophenoxy)methyl]benzohydrazide** in DMSO to 10 mM stock.
  - Prepare serial dilutions (0.1 nM to 100 µM). Keep DMSO < 1% final.
- Reaction:
  - Incubate Enzyme + Compound for 10 min at 37°C.
  - Initiate reaction by adding NAD+ and Substrate.
  - Incubate for 30–60 min at 37°C.
  - Stop reaction with Developer Solution (Nicotinamide + Trypsin).
- Readout:
  - Measure Fluorescence (Ex: 360 nm / Em: 460 nm).
  - Validation: EX-527 (Positive Control) should yield IC50 ~100 nM. No-Enzyme wells (Background) should show <5% signal.

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Protocol B: Cellular Target Engagement (Western Blot)

Objective: Confirm intracellular inhibition by monitoring p53 acetylation levels.

- Cell Culture: HCT116 or MCF-7 cells (p53 wild-type).
- Treatment:
  - Treat cells with Candidate (10 µM, 50 µM) vs. EX-527 (1 µM) for 6 hours.
  - Optional: Co-treat with Doxorubicin (0.5 µM) to induce p53 stress response.
- Lysis & Blotting:
  - Lyse in RIPA buffer with protease/phosphatase inhibitors AND 10 mM Nicotinamide (to prevent post-lysis deacetylation).
  - Run SDS-PAGE and transfer to PVDF.
- Antibodies:
  - Primary: Anti-Acetyl-p53 (Lys382) [Specific Marker for SIRT1 inhibition].
  - Control: Anti-Total p53, Anti-GAPDH.
- Interpretation:
  - Success: A distinct increase in Acetyl-p53 band intensity in treated cells compared to DMSO control, matching or exceeding the EX-527 effect.

Synthesis & Precursor Identification

For researchers synthesizing this compound for validation, the structure is derived from the coupling of a specific benzoic acid derivative with hydrazine.

- Precursor Acid: 3-(4-Cyanophenoxymethyl)benzoic acid[1][3][4]
- CAS Number: 167569-29-1[1][2][3][4][5]

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- Reaction:
  - Activate acid (CAS 167569-29-1) with CDI or EDCI/HOBt.
  - React with Hydrazine monohydrate (NH2NH2·H2O).
  - Purify via recrystallization (Ethanol) to yield **3-[(4-Cyanophenoxy)methyl]benzohydrazide**.

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